

# An In-depth Technical Guide to Benzyl Isocyanate

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## Compound of Interest

Compound Name: *Benzyl isocyanate*

Cat. No.: B3422438

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **benzyl isocyanate**, including its chemical identity, physicochemical properties, synthesis protocols, and safety information. The information is intended for professionals in research, and drug development who may be working with or considering the use of this compound.

## Chemical Identity

The primary identifier for **benzyl isocyanate** is its IUPAC name, which provides an unambiguous description of its chemical structure. It is also known by several synonyms in commercial and laboratory settings.

- IUPAC Name: (isocyanatomethyl)benzene[1][2]
- Synonyms:
  - Benzene, (isocyanatomethyl)-[3][4][5]
  - Isocyanic acid benzyl ester[6][7]
  - Phenylmethyl isocyanate[8]
  - $\alpha$ -Isocyanatotoluene[8]

- 1-(isocyanatomethyl)benzene[7][8]

## Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **benzyl isocyanate** is presented below. This data is crucial for its proper handling, storage, and application in experimental settings.

Table 1: Physicochemical Properties of **Benzyl Isocyanate**

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO	[1][3][4]
Molecular Weight	133.15 g/mol	[1][4]
CAS Number	3173-56-6	[1][3][4]
Appearance	Clear, colorless to faintly yellow liquid	[9]
Boiling Point	101-104 °C at 33 mmHg	[9]
Density	1.078 g/mL at 25 °C	[9]
Refractive Index	n <sub>20/D</sub> 1.526	
Flash Point	113 °F (45 °C)	[9]
Solubility	Soluble in common organic solvents like chloroform and methanol (slightly). It hydrolyzes in water.	[6][9][10]
Sensitivity	Moisture sensitive	[9][11]

Table 2: Spectroscopic Data References for **Benzyl Isocyanate**

Spectroscopic Data	Source/Reference
<sup>1</sup> H NMR	Sigma-Aldrich Co. LLC.[2][12][13]
<sup>13</sup> C NMR	Sigma-Aldrich Co. LLC.[2]
IR Spectra	Bio-Rad Laboratories, Inc., Spectrochem Pvt. Ltd.[2]
Mass Spectrometry	NIST Mass Spectrometry Data Center[2][14]
Raman Spectra	Bio-Rad Laboratories, Spectrochem Pvt. Ltd., India[2]

## Experimental Protocols: Synthesis of Benzyl Isocyanate

Several methods for the synthesis of **benzyl isocyanate** have been reported. Below are detailed protocols for two common approaches.

### Protocol 1: Synthesis from Benzyl Chloride and Sodium Cyanate

This method describes the synthesis of **benzyl isocyanate** from benzyl chloride and sodium cyanate in the presence of a calcium chloride-dimethylformamide complex.

#### Materials:

- Anhydrous calcium chloride
- Dimethylformamide (DMF)
- Benzyl chloride
- Sodium cyanate (98% purity)
- Benzene

#### Procedure:

- Preparation of the Catalyst:

- Add 100 g of anhydrous calcium chloride powder to 100 g of dimethylformamide with agitation.
  - Heat the mixture to form a paste.
  - Evaporate the paste to dryness under reduced pressure at a temperature below 50°C to obtain a coarse white crystalline powder of the calcium chloride-dimethylformamide compound.<sup>[4]</sup>

- Reaction:

- Dissolve 20 g of the prepared white crystalline powder in 300 g of dimethylformamide.
  - Add 126.6 g of benzyl chloride to the solution.
  - With agitation, add 75 g of sodium cyanate powder to the solution at an elevated temperature of 100°C over a period of 4 hours.<sup>[4]</sup>

- Work-up and Purification:

- After 5 hours from the start of the reaction, treat the reaction mixture under reduced pressure to recover dimethylformamide by distillation.
  - Extract the residue with benzene.
  - Distill the benzene extract under reduced pressure to obtain **benzyl isocyanate**. The reported yield is approximately 85%.<sup>[4]</sup>

## Protocol 2: Synthesis from Benzylamine using Triphosgene

This protocol details a one-pot synthesis of **benzyl isocyanate** from benzylamine and triphosgene, followed by an in-situ reaction to form a derivative, illustrating the reactivity of the isocyanate.

### Materials:

- Triphosgene
- Benzylamine
- Dichloromethane (DCM)
- Triethylamine

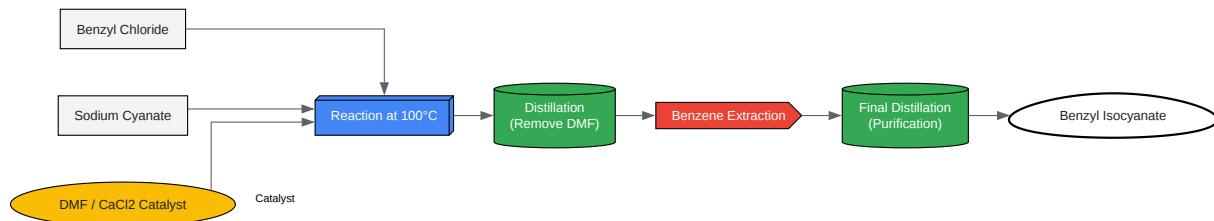
Procedure:

- Isocyanate Formation:
  - To a solution of triphosgene (2.96 g, 10 mmol) in 20 ml of DCM, add a solution of benzylamine (10 mmol) in 20 ml of DCM dropwise.
  - Following this, add a solution of triethylamine (3 ml) in 10 ml of DCM dropwise.[15]
- Solvent Removal:
  - Remove the solvent on a rotary evaporator to obtain the crude **benzyl isocyanate**.[15]

Note: This procedure is part of a larger one-pot synthesis of N-alkyl-3-oxobenzo[d]isothiazole-2(3H)-carboxamide analogues, where the **benzyl isocyanate** is generated and used in the next step without isolation.

## Synthesis Workflow Diagram

The following diagram illustrates the general workflow for the synthesis of **benzyl isocyanate** from benzyl chloride and sodium cyanate.



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Caption: Synthesis workflow for **benzyl isocyanate**.

## Safety and Handling

**Benzyl isocyanate** is a hazardous chemical and requires careful handling to avoid exposure.

- **Hazards:** It is a flammable liquid and vapor.[6][16] It is toxic if swallowed, in contact with skin, or inhaled.[5][17] It causes skin and serious eye irritation.[5][6][16] It may cause allergy or asthma symptoms or breathing difficulties if inhaled, and may cause an allergic skin reaction.[5][6][18] It is also a lachrymator (a substance that causes tearing).[16]
- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood.[18] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[18] Avoid contact with skin, eyes, and clothing.[18] Keep away from heat, sparks, and open flames.[16]
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[16][18] It is moisture-sensitive and should be stored in a dry container.[6]
- **First Aid:** In case of contact with eyes, flush immediately with plenty of water for at least 15 minutes.[18] For skin contact, flush with plenty of water.[18] If inhaled, move to fresh air.[18] In case of ingestion, wash out the mouth with water.[18] Seek immediate medical attention for any exposure.

This guide is intended to provide a summary of technical information and is not a substitute for a comprehensive Safety Data Sheet (SDS). Always consult the SDS before handling **benzyl isocyanate**.

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